

Comparing Triolein-13C3 with 13C-trioctanoin and 13C-palmitic acid tests

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triolein-13C3*

Cat. No.: *B1601240*

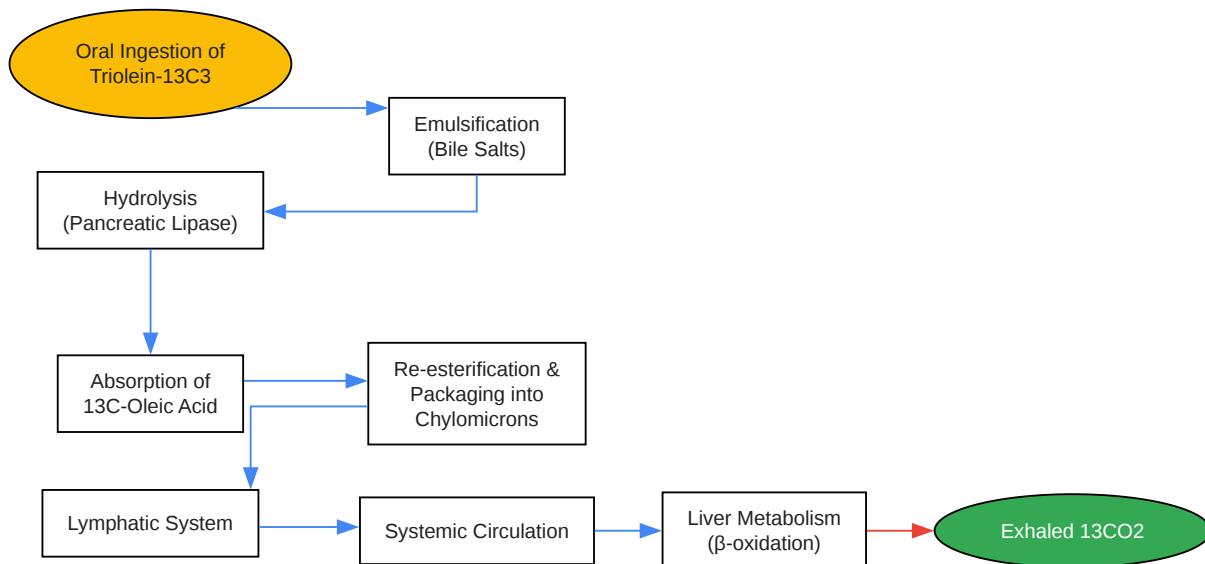
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Principles and Metabolic Pathways

The diagnostic utility of each test is rooted in the unique metabolic pathway of its substrate. The rate-limiting step in each pathway determines the function being measured.

Triolein-13C3 (Long-Chain Triglyceride)

Triolein is a long-chain triglyceride (LCT) that reflects the digestion and absorption process of dietary fats. Its metabolism is complex and dependent on an intact pancreaticobiliary system. Following ingestion, **Triolein-13C3** requires emulsification by bile salts and hydrolysis by pancreatic lipase in the duodenum. The resulting 13C-labeled oleic acid is then absorbed by intestinal mucosal cells, re-esterified into triglycerides, packaged into chylomicrons, and transported through the lymphatic system before entering systemic circulation and undergoing hepatic oxidation to $^{13}\text{CO}_2$. A deficiency in pancreatic lipase or bile salts will significantly impair this process, leading to a reduced recovery of $^{13}\text{CO}_2$ in the breath.

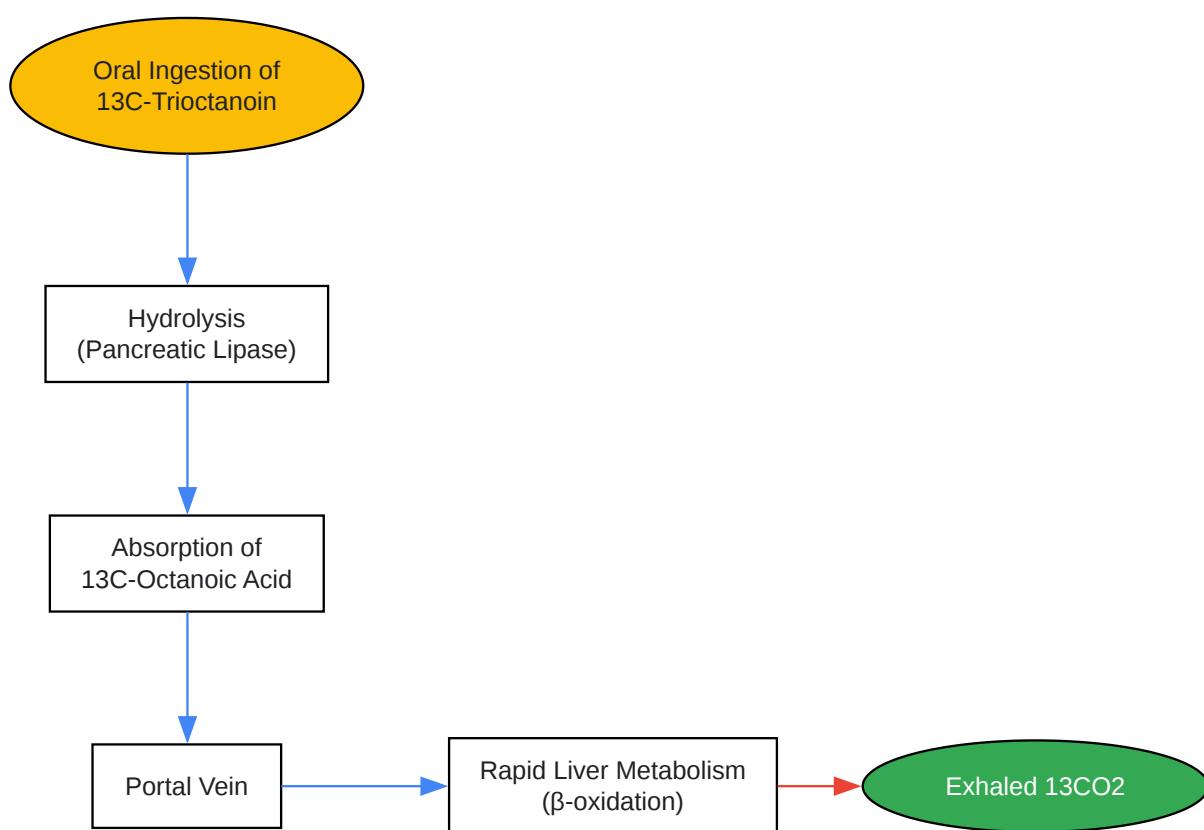


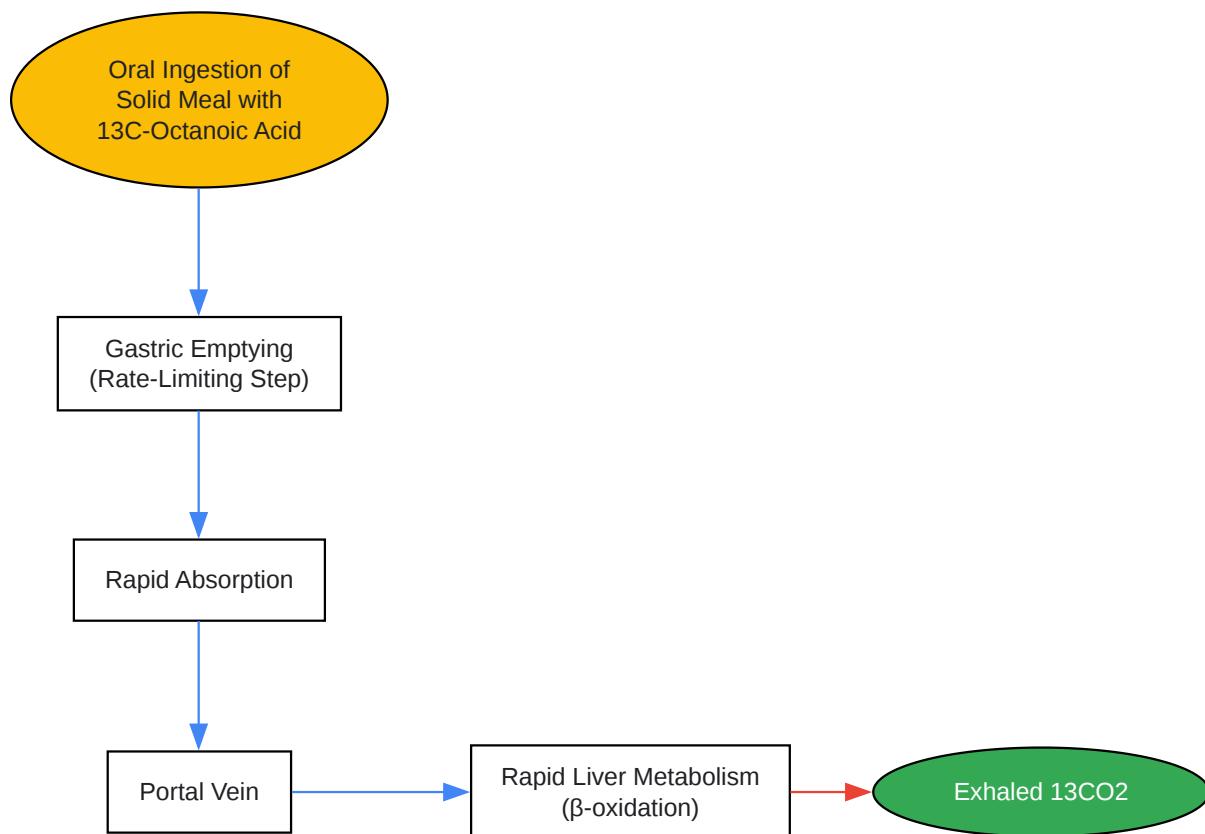
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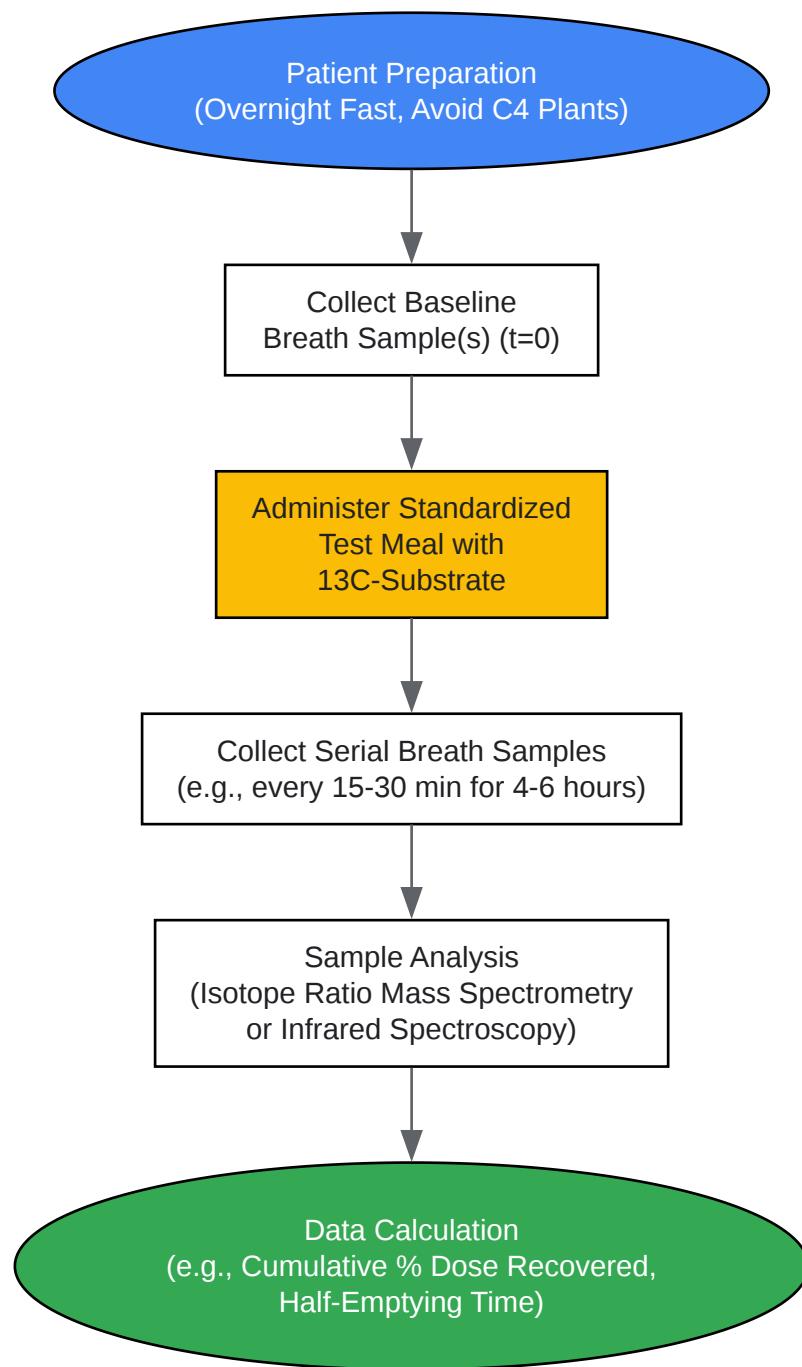
Caption: Metabolic pathway of **Triolein-13C3** for fat malabsorption testing.

13C-Trioctanoin (Medium-Chain Triglyceride)

13C-Trioctanoin is a medium-chain triglyceride (MCT). Unlike LCTs, MCTs are more readily hydrolyzed by pancreatic lipase and do not require bile salts for emulsification.^[3] The resulting 13C-labeled octanoic acid is rapidly absorbed directly into the portal vein, bypassing the lymphatic system.^{[3][4][5]} It is then quickly transported to the liver and undergoes preferential and rapid β -oxidation to $^{13}\text{CO}_2$.^{[4][6]} This makes the 13C-Trioctanoin breath test a sensitive measure of pancreatic lipase function.







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- To cite this document: BenchChem. [Comparing Triolein-13C3 with 13C-trioctanoin and 13C-palmitic acid tests]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601240#comparing-triolein-13c3-with-13c-trioctanoin-and-13c-palmitic-acid-tests]

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